

Application Notes and Protocols for Magl-IN-8 in Cell Culture

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Monoacylglycerol lipase (MAGL) is a key serine hydrolase in the endocannabinoid system, primarily responsible for the degradation of the endocannabinoid 2-arachidonoylglycerol (2-AG).[1][2] Elevated MAGL expression is observed in various aggressive cancer cell lines and primary tumors, where it contributes to a pro-tumorigenic lipid signaling network.[3] Inhibition of MAGL presents a promising therapeutic strategy for various diseases, including cancer, by modulating endocannabinoid signaling and reducing the levels of pro-tumorigenic free fatty acids.[4][5][6]

MagI-IN-8 is a potent, reversible inhibitor of human MAGL. These application notes provide detailed protocols for the use of **MagI-IN-8** in cell culture experiments to investigate its effects on cancer cell viability, migration, and associated signaling pathways.

Quantitative Data

The following table summarizes the key quantitative data for **MagI-IN-8**.

Parameter	Value	Species	Reference
IC50	2.5 ± 0.4 nM	Human	[4][7]

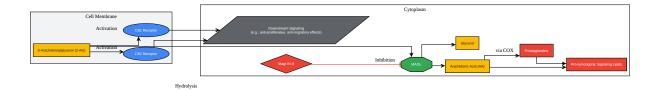




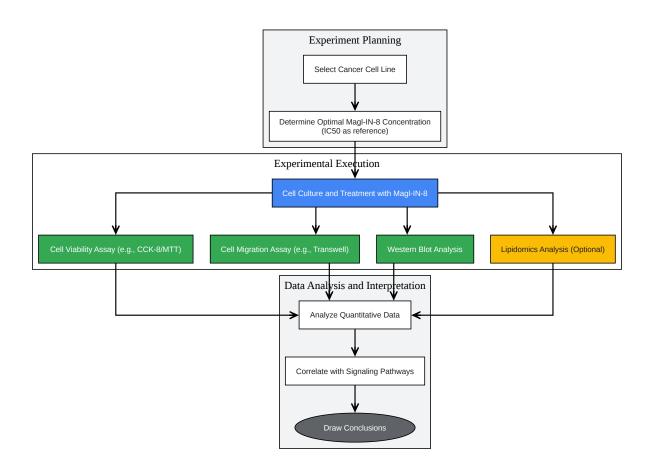
Signaling Pathways and Experimental Workflow

The following diagrams illustrate the signaling pathway affected by **MagI-IN-8** and a general experimental workflow for its characterization in cell culture.









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